

In-Depth Technical Guide to Bulnesol: Properties, Antifungal Activity, and Analytical Methodologies

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Compound of Interest

Compound Name: *Bulnesol*

Cat. No.: *B1279997*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Bulnesol**, a naturally occurring sesquiterpenoid alcohol. It details its chemical and physical properties, with a focus on its notable antifungal activity, particularly against species of the fungal genus *Fusarium*. This document furnishes detailed experimental protocols for the isolation, analysis, and bioactivity assessment of **Bulnesol**, intended to serve as a valuable resource for researchers in natural product chemistry, mycology, and drug development.

Introduction

Bulnesol is a sesquiterpenoid found in the essential oil of several plant species, most notably guaiac wood oil from *Bulnesia sarmientoi*.^{[1][2]} It is recognized for its characteristic woody and rosy aroma.^[2] Beyond its use in the fragrance industry, **Bulnesol** has garnered scientific interest for its biological activities, including its potential as an antifungal agent. This guide aims to consolidate the available technical data on **Bulnesol**, presenting it in a manner that is both accessible and practical for scientific and research applications.

Chemical and Physical Properties

Bulnesol is a bicyclic sesquiterpenoid alcohol with a molecular weight of 222.37 g/mol .[\[3\]](#) A summary of its key properties is presented in Table 1.

Table 1: Chemical and Physical Properties of **Bulnesol**

Property	Value	Reference(s)
CAS Number	22451-73-6	[3]
Molecular Formula	C ₁₅ H ₂₆ O	[3]
Molecular Weight	222.37 g/mol	[3]
Appearance	Solid	[3]
Boiling Point	136-138 °C at 760 mmHg	[3]
Melting Point	69-70 °C	[3]

Antifungal Activity

Bulnesol has demonstrated significant antifungal properties, particularly against phytopathogenic fungi of the *Fusarium* genus. Quantitative data from in vitro studies are summarized in Table 2.

Table 2: Antifungal Activity of **Bulnesol** against *Fusarium* Species

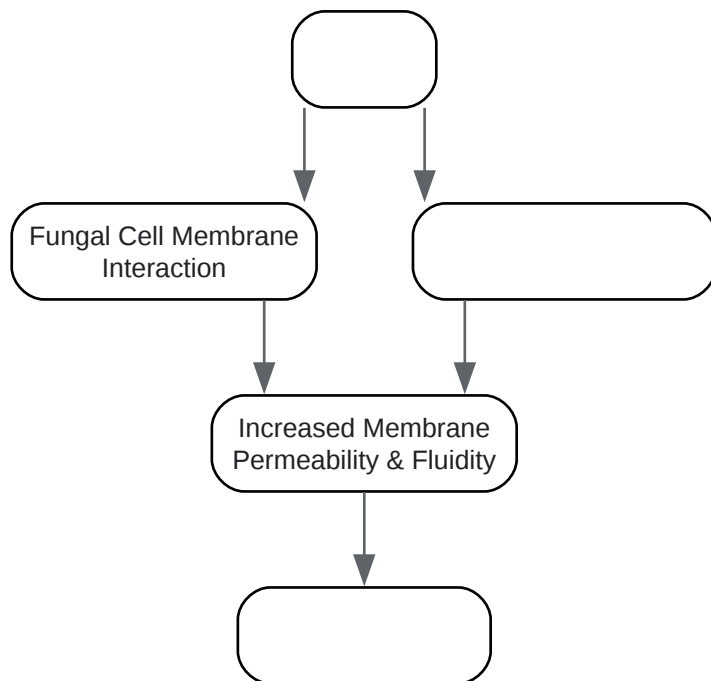
Fungal Species	Concentration	Incubation Time	% Inhibition	EC ₅₀ (mg/mL)	Reference(s)
Fusarium moniliforme	0.1 mg/mL	48 h	15%	0.6	[3]
Fusarium moniliforme	0.5 mg/mL	48 h	41.2%	0.6	[3]
Fusarium solani	0.1 mg/mL	48 h	7%	-	[3]
Fusarium solani	0.5 mg/mL	48 h	35.2%	-	[3]
Fusarium oxysporum	0.5 mg/mL	48 h	20.8%	-	[3]

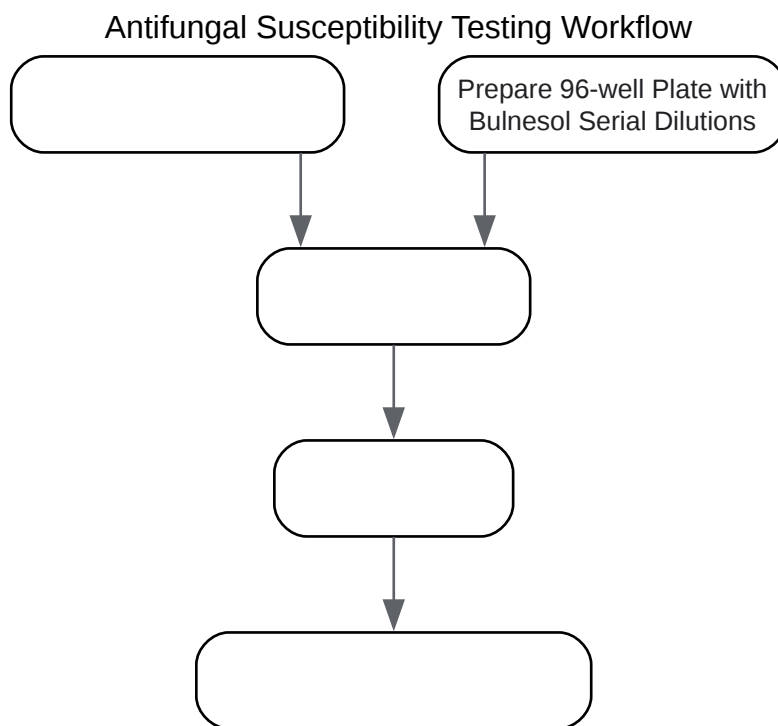
Proposed Mechanism of Action

While the precise molecular targets of **Bulnesol** are still under investigation, the antifungal mechanism of similar terpenoids often involves the disruption of the fungal cell membrane's integrity and the inhibition of ergosterol biosynthesis.[4][5] Ergosterol is a vital component of the fungal cell membrane, and its depletion leads to increased membrane permeability and ultimately cell death.[4] It is hypothesized that **Bulnesol**, as a lipophilic sesquiterpenoid, can intercalate into the lipid bilayer, altering its fluidity and the function of membrane-bound enzymes. This disruption may also interfere with downstream signaling pathways crucial for fungal growth and survival.

A proposed logical workflow for the antifungal action of **Bulnesol** is depicted below.

Logical Workflow of Bulnesol's Antifungal Action





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